

# 2-Bromo-4-chlorobenzaldehyde physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-chlorobenzaldehyde

Cat. No.: B1282380

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **2-Bromo-4-chlorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-4-chlorobenzaldehyde**, a key intermediate in various organic synthesis applications. The information presented herein is intended to support research, development, and quality control activities.

## Core Physical and Chemical Properties

**2-Bromo-4-chlorobenzaldehyde** is a substituted aromatic aldehyde containing both bromine and chlorine atoms on the benzene ring. Its chemical structure influences its physical properties and reactivity.

Table 1: Summary of Physical and Chemical Properties of **2-Bromo-4-chlorobenzaldehyde**

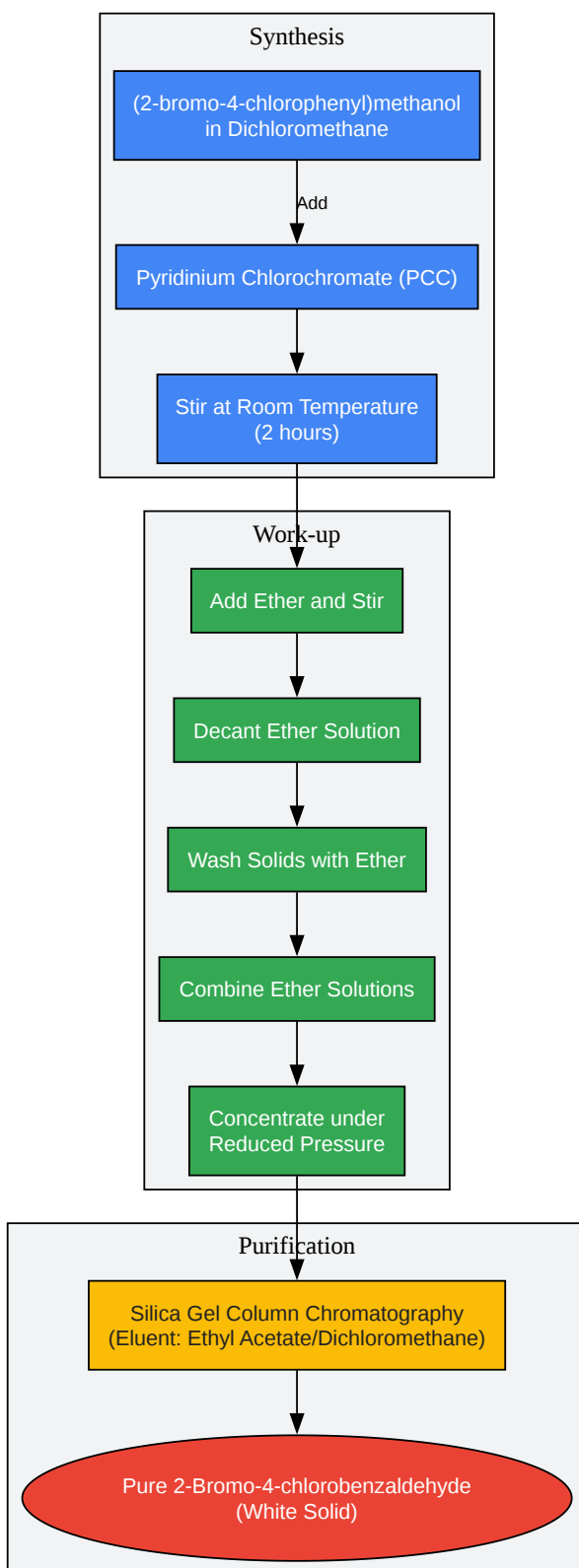
Property	Value	Source(s)
CAS Number	84459-33-6	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClO	[1][2][3][4]
Molecular Weight	219.46 g/mol	[1][2][5]
Appearance	White to orange to green powder/crystal	[6]
Melting Point	68-73 °C	[1][7]
Boiling Point	264.6 ± 20.0 °C (Predicted)	[8]
Density	1.698 ± 0.06 g/cm <sup>3</sup> (Predicted)	[8]
Solubility	Insoluble in water, soluble in organic solvents.[9]	

## Experimental Protocols for Property Determination

Accurate determination of physical properties requires a pure sample. The following section details the synthesis and purification of **2-Bromo-4-chlorobenzaldehyde**, followed by standardized protocols for measuring its key physical properties.

### Synthesis and Purification Workflow

A pure sample of **2-Bromo-4-chlorobenzaldehyde** can be synthesized and purified to ensure accurate physical property measurements. A common method involves the oxidation of (2-bromo-4-chlorophenyl)methanol.



[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow for **2-Bromo-4-chlorobenzaldehyde**.

Protocol for Synthesis and Purification: A general procedure for the synthesis of **2-Bromo-4-chlorobenzaldehyde** involves the oxidation of (2-bromo-4-chlorophenyl)methanol.[\[10\]](#)

- Pyridinium chlorochromate is added to a solution of 2-bromo-4-chlorobenzyl alcohol in dichloromethane.[\[10\]](#)
- The reaction mixture is stirred at room temperature for 2 hours.[\[10\]](#)
- Upon completion, ether is added, and stirring continues for another 20 minutes.[\[10\]](#)
- The mixture is then poured into ether, and the remaining solid is washed twice with ether.[\[10\]](#)
- All ether solutions are combined and concentrated under reduced pressure.[\[10\]](#)
- The resulting crude product is purified by silica gel column chromatography to yield pure **2-bromo-4-chlorobenzaldehyde** as a white solid.[\[10\]](#)

## Melting Point Determination

The melting point of a pure crystalline solid is a sharp, characteristic temperature range at which the solid transitions to a liquid.

Protocol:

- A small amount of finely powdered, dry **2-Bromo-4-chlorobenzaldehyde** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.[\[11\]](#)
- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[9\]](#) For a pure compound, this range is typically narrow.[\[11\]](#)

## Boiling Point Determination

While **2-Bromo-4-chlorobenzaldehyde** is a solid at room temperature, its predicted boiling point is high. The determination of the boiling point for such a high-boiling compound requires specific laboratory techniques.

Protocol (Capillary Method):

- A small amount of the liquid (melted) compound is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the liquid.
- The apparatus is heated slowly and uniformly.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted; this is the boiling point.

## Density Determination

The density of a solid organic compound can be determined using the liquid displacement method.

Protocol (Liquid Displacement Method):

- Weigh a sample of **2-Bromo-4-chlorobenzaldehyde** accurately.
- Select a liquid in which the compound is insoluble.
- Add a known volume of the selected liquid to a graduated cylinder.
- Carefully add the weighed solid to the graduated cylinder and ensure it is fully submerged.
- The increase in the liquid level represents the volume of the solid.
- The density is calculated by dividing the mass of the solid by its volume.

## Solubility Determination

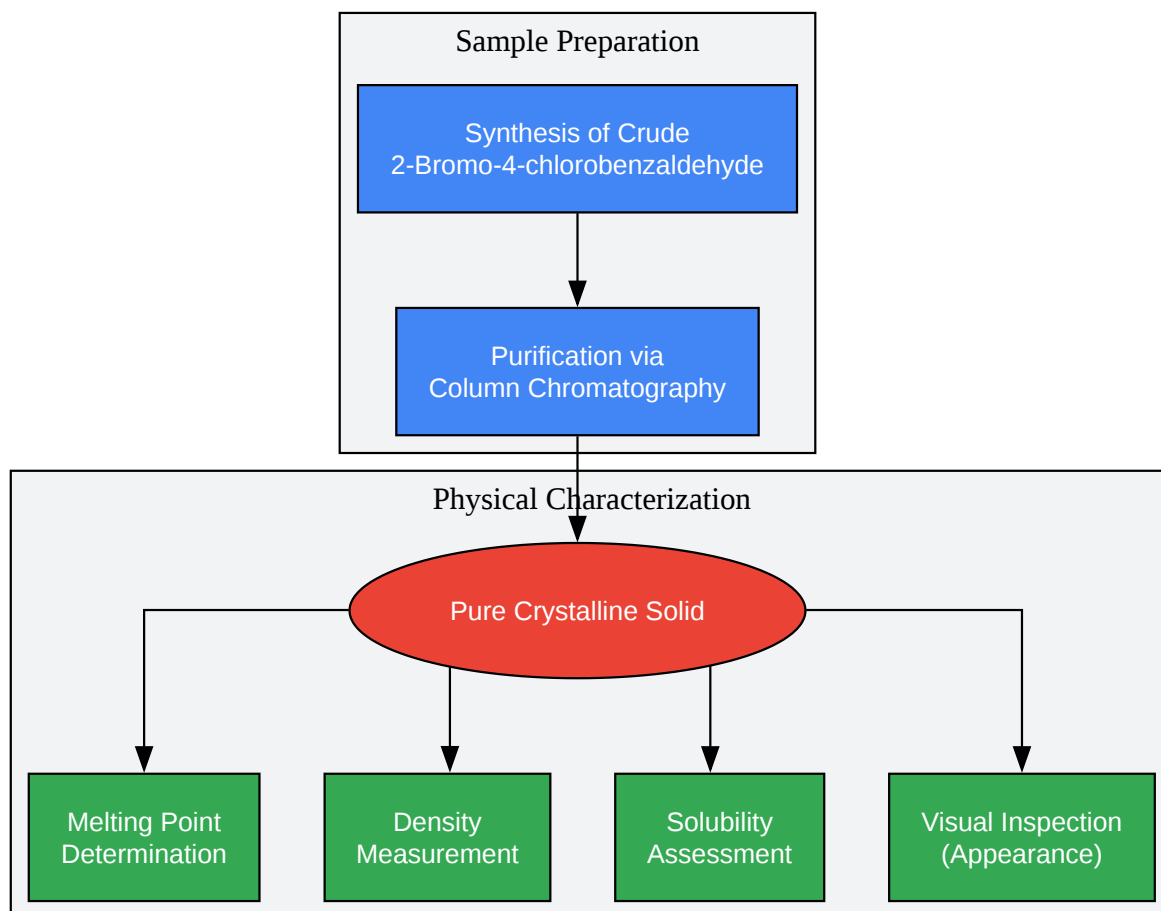
A qualitative assessment of solubility in various solvents provides insight into the compound's polarity and potential applications in different reaction media.

Protocol:

- Place a small, measured amount (e.g., 10 mg) of **2-Bromo-4-chlorobenzaldehyde** into a series of test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, acetone, dichloromethane, hexane).
- Agitate each mixture vigorously for a set period (e.g., 60 seconds).<sup>[1]</sup>
- Observe whether the solid dissolves completely, partially, or not at all.
- Record the compound as soluble, partially soluble, or insoluble in each solvent.

## Logical Workflow for Physical Characterization

The determination of the physical properties of **2-Bromo-4-chlorobenzaldehyde** follows a logical progression from obtaining a pure sample to conducting specific measurements.



[Click to download full resolution via product page](#)

Caption: Logical Workflow for the Physical Characterization of **2-Bromo-4-chlorobenzaldehyde**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.ws [chem.ws]
- 2. scribd.com [scribd.com]
- 3. scbt.com [scbt.com]
- 4. youtube.com [youtube.com]
- 5. 2-Bromo-4-chlorobenzaldehyde | C<sub>7</sub>H<sub>4</sub>BrClO | CID 13154710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 7. benchchem.com [benchchem.com]
- 8. chembk.com [chembk.com]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [2-Bromo-4-chlorobenzaldehyde physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282380#2-bromo-4-chlorobenzaldehyde-physical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)